

Laboratory handling and storage procedures for 4-Nitrobenzamide

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Application Notes and Protocols for 4-Nitrobenzamide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe laboratory handling, storage, and use of **4-Nitrobenzamide**. The information is compiled to ensure the safety of laboratory personnel and the integrity of experimental procedures.

Chemical and Physical Properties

4-Nitrobenzamide is a white to light yellow crystalline powder.^[1] It is commonly used as an intermediate in the synthesis of pharmaceuticals and other fine chemicals.^[1]

Table 1: Quantitative Data for **4-Nitrobenzamide**

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₆ N ₂ O ₃	[1] [2] [3] [4] [5]
Molecular Weight	166.13 g/mol	[1] [2] [3]
Melting Point	198 - 202 °C (388.4 - 395.6 °F)	[1] [4] [5]
Boiling Point	Decomposes at high temperatures	[1]
Density	~1.4 g/cm ³	[1] [5]
Solubility	Insoluble in water. [1] [2] Soluble in organic solvents like ethanol, chloroform, and hot acetic acid. [1]	[1] [2]
Oral LD50 (rat)	476 mg/kg	[6]
Flash Point	Not available, but considered combustible.	[2]

Safety and Hazard Information

4-Nitrobenzamide is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[\[3\]](#)[\[4\]](#)[\[6\]](#)

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[6\]](#)[\[7\]](#)
- H315: Causes skin irritation.[\[8\]](#)
- H319: Causes serious eye irritation.[\[8\]](#)
- H335: May cause respiratory irritation.[\[8\]](#)

Precautionary Statements:

- P261: Avoid breathing dust.[\[8\]](#)

- P264: Wash skin thoroughly after handling.[6][7]
- P270: Do not eat, drink or smoke when using this product.[6][7]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[8]
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.[6][7]

Laboratory Handling and Storage Procedures

3.1 Personal Protective Equipment (PPE)

When handling **4-Nitrobenzamide**, the following PPE is mandatory:

- Eye Protection: Safety glasses with side-shields or chemical safety goggles.[3]
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after.[3]
- Skin and Body Protection: A lab coat and closed-toe shoes are required.[9]
- Respiratory Protection: In case of insufficient ventilation or the formation of dust, use a NIOSH-approved respirator with a particulate filter.[9][10]

3.2 Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.[3][9]
- Avoid the formation of dust and aerosols.[3]
- Avoid contact with skin, eyes, and clothing.[3][10]
- Wash hands thoroughly after handling.[3][6]

3.3 Storage

- Store in a cool, dry, and well-ventilated place.[3][11]

- Keep the container tightly closed.[3][6][8]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[3][4][5]

Experimental Protocols

4-Nitrobenzamide is a versatile intermediate. Below is a representative protocol for the synthesis of N-substituted **4-nitrobenzamide** derivatives.

4.1 Synthesis of N-Aryl-**4-nitrobenzamides**

This protocol describes the reaction of **4-nitrobenzamide** with aryl aldehydes to form Schiff base derivatives.[8]

Materials:

- **4-Nitrobenzamide**
- Aryl aldehydes
- Methanol
- Concentrated Sulfuric Acid (catalytic amount)
- Ethyl acetate
- Brine solution
- Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask, dissolve equimolar concentrations of **4-nitrobenzamide** (e.g., 0.5 g) and the desired aryl aldehyde in methanol (25 ml).[8]
- Add 2-3 drops of concentrated sulfuric acid to the mixture.[8]
- Reflux the mixture at 60°C for 4-5 hours.[8]

- After the reaction is complete, remove the solvent under reduced pressure.[8]
- Take up the residue in water and extract with ethyl acetate.[8]
- Wash the organic layer with a brine solution, followed by a water wash.[8]
- Dry the organic layer with anhydrous sodium sulfate.[8]
- Recrystallize the product from ethyl acetate to obtain the pure **N-aryl-4-nitrobenzamide** derivative.[8]

Spill and Waste Disposal

5.1 Spill Response

In case of a spill:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE.
- For small spills, dampen the solid material with a suitable solvent like acetone to avoid generating dust.[2]
- Carefully sweep or scoop the material into a suitable, closed container for disposal.[3]
- Clean the spill area with a damp cloth or paper towels.
- Place all contaminated materials into a sealed bag for disposal.[2]

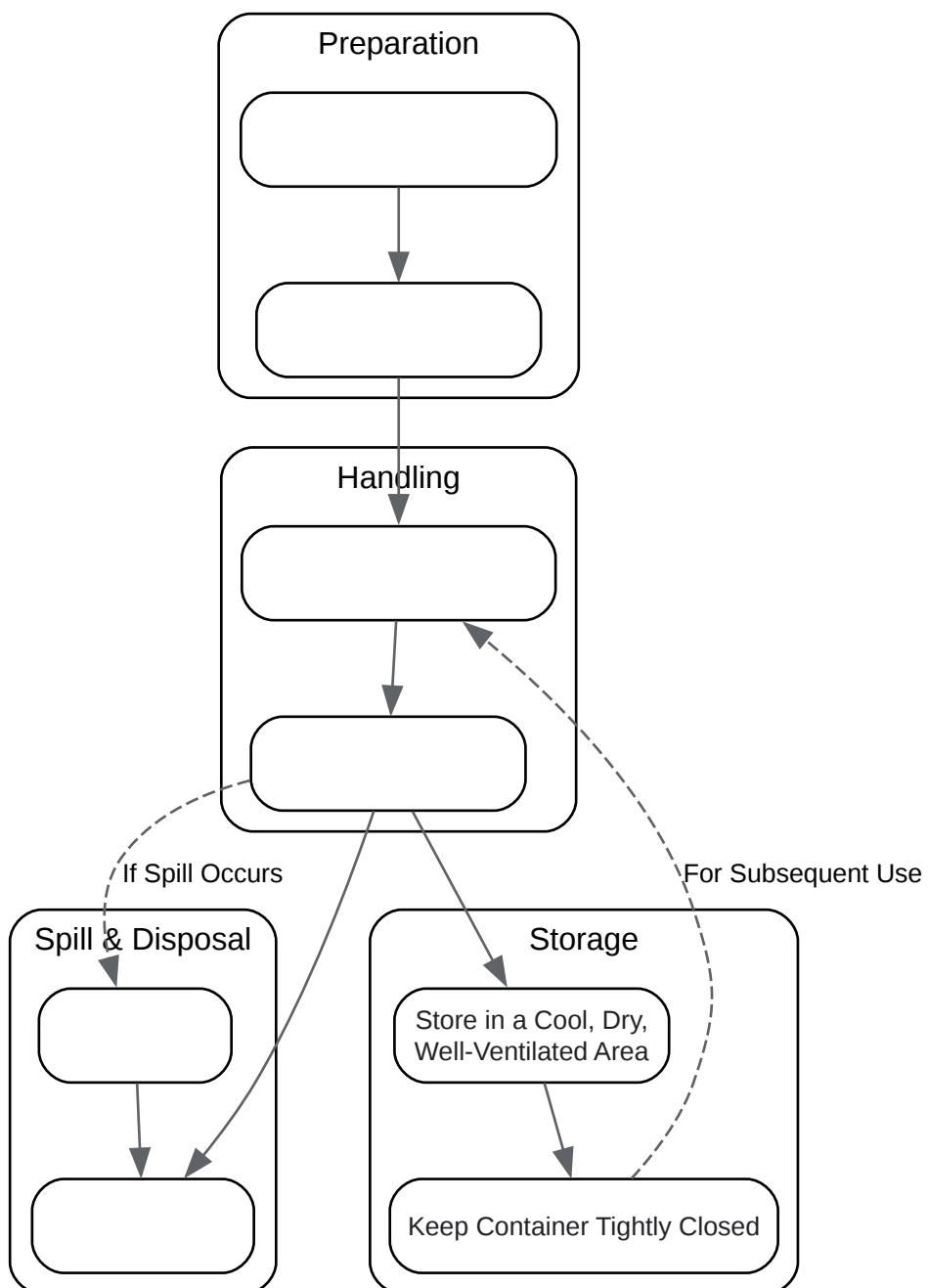
5.2 Waste Disposal

- Dispose of unused product and contaminated materials as hazardous waste.
- Consult with your institution's environmental health and safety (EHS) office for specific disposal guidelines.
- One common method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[3][6]

- Do not allow the chemical to enter drains or the environment.[3]

Workflow and Logical Diagrams

The following diagram illustrates the standard workflow for handling **4-Nitrobenzamide** in a laboratory setting.



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Caption: Laboratory workflow for **4-Nitrobenzamide**.

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